

Technical Support Center: Accurate 2-Hydroxybutyric Acid Measurement

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Compound of Interest

Compound Name: 2-Hydroxybutyric Acid

Cat. No.: B043128

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in the accurate measurement of **2-hydroxybutyric acid** (2-HB).

Frequently Asked Questions (FAQs)

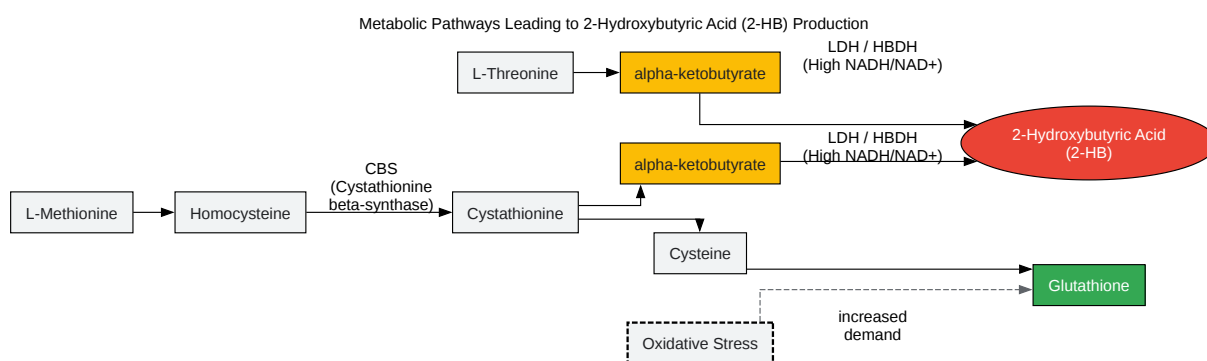
Q1: What is **2-hydroxybutyric acid** and why is its accurate measurement important?

A1: **2-hydroxybutyric acid** (2-HB), also known as alpha-hydroxybutyrate, is an organic acid produced in the body as a byproduct of amino acid metabolism (methionine and threonine) and glutathione synthesis.^{[1][2]} Its levels are increasingly recognized as an early biomarker for several metabolic conditions. Accurate measurement is crucial as elevated 2-HB can indicate:

- **Insulin Resistance and Type 2 Diabetes:** 2-HB is considered an early indicator of insulin resistance, a key factor in the development of Type 2 Diabetes.^{[1][2][3]}
- **Oxidative Stress:** Increased production of 2-HB is linked to heightened oxidative stress, as it is a byproduct of the glutathione synthesis pathway.^{[2][3]}
- **Metabolic Disorders:** Elevated levels are also associated with other metabolic disturbances such as ketoacidosis and lactic acidosis.^{[1][2]}
- **Other Conditions:** Research has also linked 2-HB levels to preeclampsia and certain types of cancer.^{[1][4]}

Q2: What are the primary metabolic pathways that produce **2-hydroxybutyric acid**?

A2: **2-hydroxybutyric acid** is primarily generated through two metabolic routes. The main pathway involves the transsulfuration pathway where homocysteine is converted to cysteine. During this process, the enzyme cystathionine beta-synthase produces alpha-ketobutyrate, which is then reduced to 2-HB.[3] This pathway is upregulated during periods of increased demand for the antioxidant glutathione, which is synthesized from cysteine.[2][3] A secondary pathway involves the catabolism of the amino acids L-threonine and L-methionine.



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